

Purity Assessment of Leucocrystal Violet-d6: A Technical Guide

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Compound of Interest

Compound Name: *Leucocrystal Violet-d6*

Cat. No.: *B587258*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the methodologies and data interpretation essential for the purity assessment of **Leucocrystal Violet-d6**. **Leucocrystal Violet-d6**, the deuterated form of Leucocrystal Violet, serves as a critical internal standard in quantitative bioanalytical studies, particularly in liquid chromatography-mass spectrometry (LC-MS) based assays. Its purity is paramount to ensure the accuracy and reliability of experimental results.

Compound Information

Parameter	Value
Chemical Name	4,4',4''-methanetriyltris(N,N-di(methyl-d3)aniline)
Synonyms	Bis(4-(di(methyl-d3)amino)phenyl)(4-(dimethylamino)phenyl)methane
CAS Number	1173023-92-1[1]
Molecular Formula	C ₂₅ H ₂₅ D ₆ N ₃ [1]
Molecular Weight	379.57 g/mol [1]
Appearance	Off-white to light grey solid
Solubility	Soluble in acetonitrile, methanol, and dimethyl sulfoxide
Storage	Store at 2-8°C, protected from light and moisture[1]

Analytical Techniques for Purity Assessment

A multi-faceted analytical approach is necessary for a comprehensive purity assessment of **Leucocrystal Violet-d6**. The primary techniques employed are High-Performance Liquid Chromatography (HPLC) for chromatographic purity, Liquid Chromatography-Mass Spectrometry (LC-MS) for identity confirmation and impurity identification, Nuclear Magnetic Resonance (NMR) spectroscopy for structural confirmation and isotopic enrichment, and Elemental Analysis for confirmation of the empirical formula.

High-Performance Liquid Chromatography (HPLC)

HPLC is the cornerstone for determining the chromatographic purity of **Leucocrystal Violet-d6**. It separates the main compound from any potential impurities. While specific Certificates of Analysis with detailed methods are not publicly available, a general HPLC method for related triphenylmethane dyes can be adapted.

Table 2: Representative HPLC Purity Data

Parameter	Result
Purity by HPLC (UV @ 254 nm)	≥ 98.5%
Major Impurity	1.2%
Other Impurities	< 0.3%
Isotopic Purity (by MS)	≥ 99% Deuterium

Liquid Chromatography-Mass Spectrometry (LC-MS)

LC-MS is a powerful tool for confirming the identity of **Leucocrystal Violet-d6** and for identifying potential impurities. The mass spectrometer provides the mass-to-charge ratio (m/z) of the parent ion and its fragments, confirming the molecular weight and offering structural insights.

Table 3: Representative Mass Spectrometry Data

Parameter	Observed Value	Expected Value
[M+H] ⁺ (m/z)	380.29	380.29
Major Fragment Ion 1 (m/z)	364.26	364.26
Major Fragment Ion 2 (m/z)	234.18	234.18

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR spectroscopy are essential for confirming the chemical structure of **Leucocrystal Violet-d6**. The absence of signals corresponding to the N-methyl protons in the ¹H NMR spectrum and the characteristic shifts in the ¹³C NMR spectrum confirm the high isotopic enrichment.

Table 4: Representative ¹H NMR Data (400 MHz, CDCl₃)

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
6.95	d	6H	Ar-H
6.65	d	6H	Ar-H
5.45	s	1H	Ar ₃ -CH
2.90	s	18H	N-(CH ₃) ₂

Note: In the ¹H NMR spectrum of the deuterated compound, the signal at 2.90 ppm, corresponding to the N-methyl protons, would be absent or significantly reduced, confirming successful deuteration.

Experimental Protocols

The following are representative experimental protocols for the purity assessment of **Leucocrystal Violet-d6**, based on established methods for similar compounds.

HPLC Method for Chromatographic Purity

- Instrumentation: A standard HPLC system with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μm).
- Mobile Phase A: 0.1% Formic acid in Water.
- Mobile Phase B: 0.1% Formic acid in Acetonitrile.
- Gradient:
 - 0-2 min: 10% B
 - 2-15 min: 10-90% B
 - 15-18 min: 90% B
 - 18-20 min: 10% B

- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection: UV at 254 nm.
- Injection Volume: 10 µL.
- Sample Preparation: Dissolve 1 mg of **Leucocrystal Violet-d6** in 1 mL of acetonitrile.

LC-MS Method for Identity Confirmation

- Instrumentation: A liquid chromatography system coupled to a mass spectrometer (e.g., Q-TOF or Triple Quadrupole).
- Ionization Source: Electrospray Ionization (ESI) in positive mode.
- LC Conditions: Utilize the same HPLC method as described above.
- MS Parameters:
 - Capillary Voltage: 3.5 kV
 - Cone Voltage: 30 V
 - Source Temperature: 120°C
 - Desolvation Temperature: 350°C
 - Scan Range: m/z 100-500

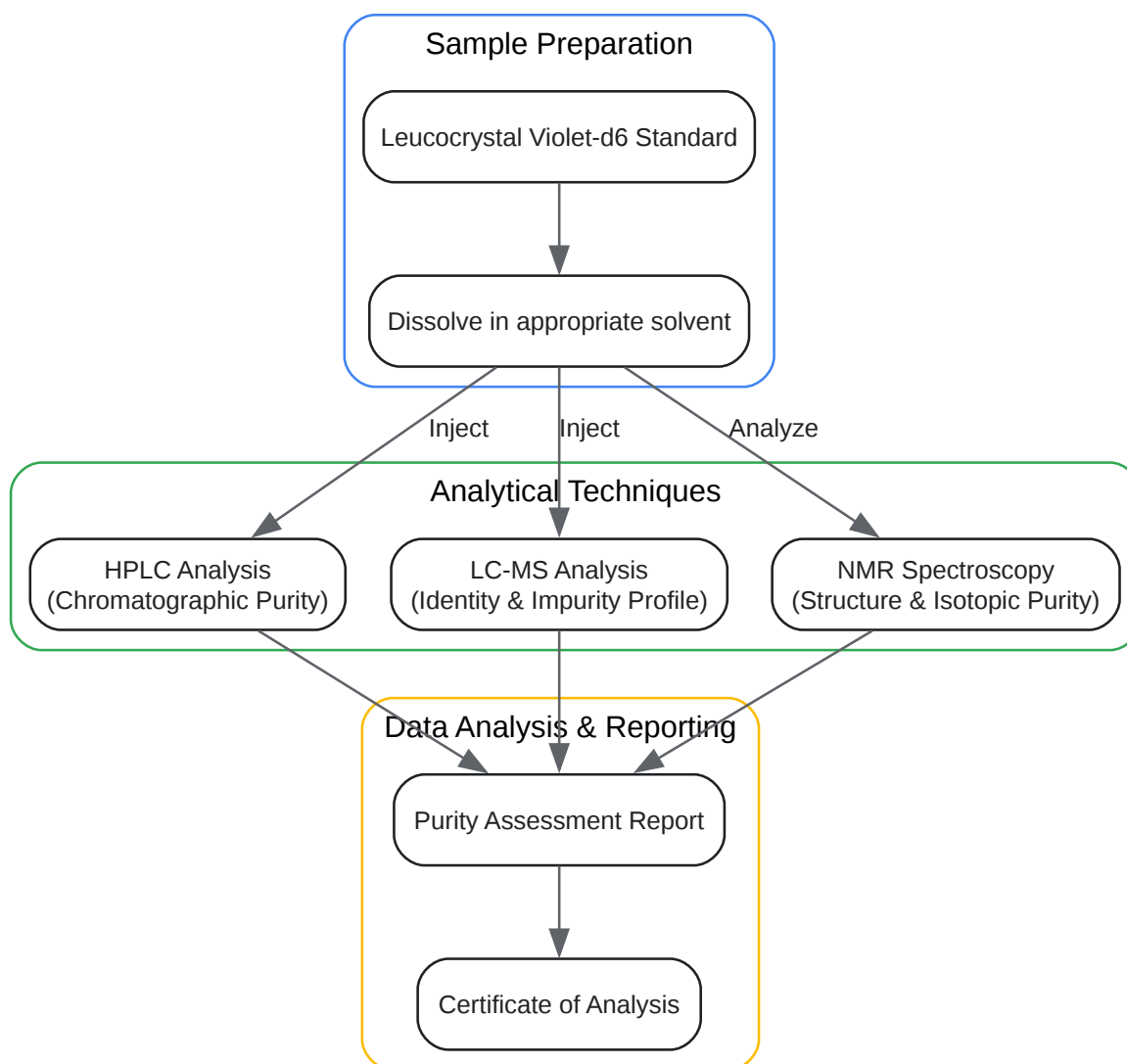
NMR Spectroscopy for Structural Confirmation

- Instrumentation: A 400 MHz or higher field NMR spectrometer.
- Sample Preparation: Dissolve approximately 10 mg of **Leucocrystal Violet-d6** in 0.7 mL of a suitable deuterated solvent (e.g., Chloroform-d, DMSO-d6).
- ¹H NMR: Acquire a standard proton spectrum.

- ^{13}C NMR: Acquire a standard carbon spectrum with proton decoupling.

Visualizations

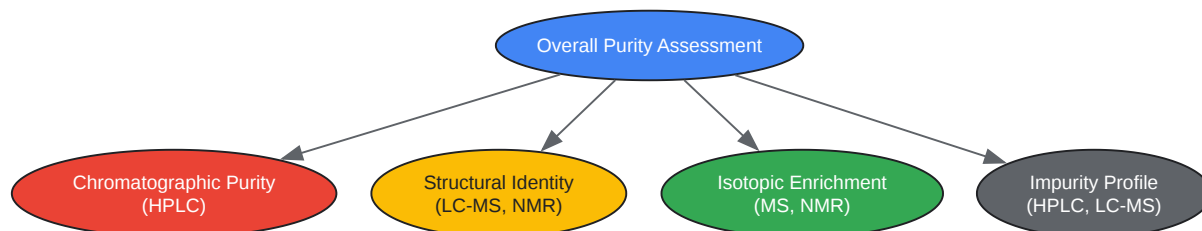
Experimental Workflow for Purity Assessment



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Caption: Workflow for the Purity Assessment of **Leucocrystal Violet-d6**.

Logical Relationship of Analytical Data



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Caption: Interrelation of Analytical Data for Comprehensive Purity Evaluation.

Conclusion

The purity assessment of **Leucocrystal Violet-d6** is a critical quality control step that relies on a combination of orthogonal analytical techniques. By employing HPLC, LC-MS, and NMR spectroscopy, researchers and scientists can confidently verify the identity, purity, and isotopic enrichment of this essential internal standard, thereby ensuring the integrity and accuracy of their quantitative analytical data. The methodologies and data presented in this guide provide a robust framework for the comprehensive evaluation of **Leucocrystal Violet-d6**.

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References

- 1. medchemexpress.com [medchemexpress.com]
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